Comparative 1H NMR Guide: (2E)-3-(2-Fluorophenyl)acryloyl Chloride

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Compound of Interest

Compound Name:	*(2E)-3-(2-Fluorophenyl)acryloyl chloride*
CAS No.:	*208922-47-8*
Cat. No.:	*B3415490*

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Executive Summary

(2E)-3-(2-Fluorophenyl)acryloyl chloride (CAS: N/A for specific isomer, generic acid chloride derivatives often unlisted) is a critical electrophilic intermediate used in the synthesis of fluorinated heterocycles and peptidomimetics. Due to its high reactivity and moisture sensitivity, pure reference spectra are rarely found in public databases, leading to confusion with its hydrolysis product, (2E)-3-(2-fluorophenyl)acrylic acid.

This guide provides a comparative spectral analysis, deriving high-confidence chemical shift targets based on the validated "Acid-to-Chloride" shift increment and the specific electronic effects of the ortho-fluoro substituent.

Comparative Spectral Data: Chloride vs. Acid vs. Analog

The most reliable method to validate the formation of the acid chloride is to monitor the deshielding of the

-vinyl proton (H-2) relative to the starting carboxylic acid.

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Table 1: Diagnostic Chemical Shifts (, ppm in $CDCl_3$)

Proton Assignment	Target Product**(2E)-3-(2-F-Ph)acryloyl Cl**	Precursor (Impurity) **(2E)-3-(2-F-Ph)acrylic Acid**	Reference Analog**Cinnamoyl Chloride (Unsub.)**	Diagnostic Trend
-Vinyl (H-2)	6.68 – 6.75 (d)	6.45 – 6.55 (d)	6.64 (d)	Downfield Shift (+0.2 ppm). Primary indicator of conversion.
-Vinyl (H-3)	7.90 – 8.05 (d)	7.85 – 7.95 (d)	7.82 (d)	Minor Downfield Shift. Less diagnostic than H-2.
Coupling ( )	15.8 – 16.2 Hz	15.8 – 16.2 Hz	16.0 Hz	Unchanged. Confirms retention of (E)-geometry.
Aromatic Region	7.10 – 7.60 (m)	7.10 – 7.50 (m)	7.30 – 7.60 (m)	Complex Multiplets. 2-F causes significant splitting ( ).
Acidic Proton (-COOH)	Absent	10.5 – 12.0 (br s)	Absent	Disappearance confirms loss of OH.

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Note on Causality: The conversion of -COOH to -COCl replaces a donor/acceptor group with a strongly electron-withdrawing Chlorine atom. Through anisotropic deshielding, the carbonyl carbon becomes more electron-deficient, pulling electron density away from the adjacent

-proton (H-2), causing the distinct downfield shift.

Detailed Signal Analysis

The "Fingerprint" Region (Vinyl Protons)

The success of your synthesis hinges on the doublet at ~6.7 ppm.

- If you see a doublet at 6.50 ppm: Your reaction is incomplete, or the sample has hydrolyzed in the NMR tube due to wet solvent.
- If you see two sets of doublets (6.50 and 6.70 ppm): You have a mixture of Product and Acid.

The Ortho-Fluoro Effect (

Coupling)

Unlike unsubstituted cinnamoyl chloride, the aromatic region will not be a simple 2H/3H multiplet. The Fluorine atom at the 2-position couples strongly with the aromatic ring protons:

- (Ortho): ~8–10 Hz (Affects H-3' on the ring).
- (Meta): ~5–6 Hz.
- Result: Expect a complex overlapping pattern in the 7.1–7.6 ppm range. The 2-F substituent may also induce a slight through-space interaction with the

  -vinyl proton, potentially broadening the doublet at 8.0 ppm.

Experimental Protocol: Synthesis & Validation

To ensure spectral fidelity, the following protocol minimizes hydrolysis artifacts.

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Step-by-Step Synthesis & NMR Prep

- Reagents: Suspend (2E)-3-(2-fluorophenyl)acrylic acid (1.0 eq) in anhydrous DCM.
- Chlorination: Add Oxalyl Chloride (1.2 eq) and a catalytic drop of DMF (or Thionyl Chloride, 1.5 eq). Stir at RT for 2 hours.
- Workup: Evaporate solvent and excess reagent under high vacuum. Do not perform an aqueous workup.
- NMR Sample Prep (Critical):
  - Use a new ampoule of

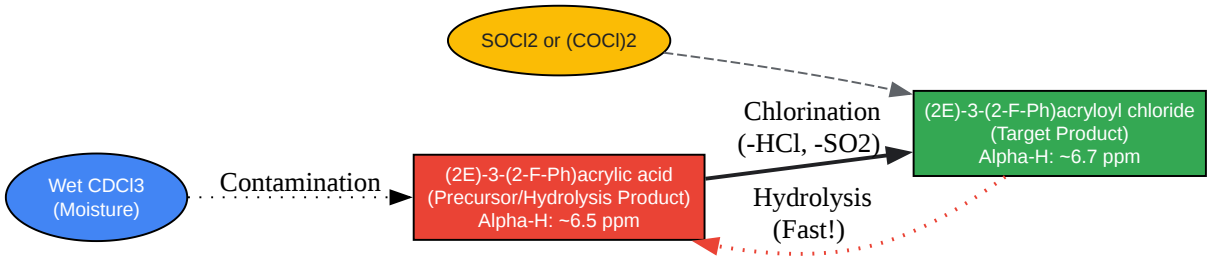
    (stored over 4Å molecular sieves).
  - Flush the NMR tube with

    or Ar before filling.
  - Run the spectrum immediately. Acid chlorides degrade to acids within minutes in non-anhydrous solvents, leading to false "starting material" spectra.

Visualization of Logic & Workflow

Diagram 1: Synthesis & Degradation Pathway

This diagram illustrates the chemical relationship between the species observed in the NMR tube.



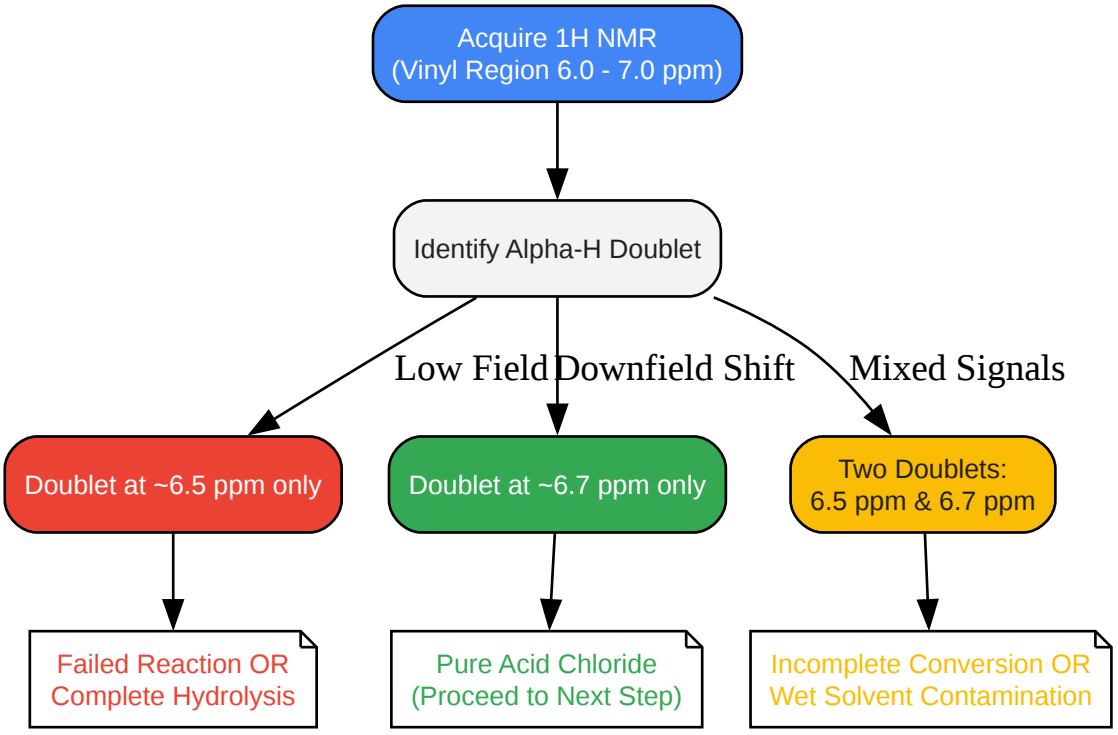
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Caption: The reversible nature of the acid chloride synthesis in the presence of moisture. The NMR spectrum will shift from Green (Target) back to Red (Acid) if the solvent is not dry.

Diagram 2: NMR Interpretation Decision Tree

Use this logic flow to interpret your spectral results.



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Caption: Decision matrix for assessing reaction completion based on the chemical shift of the alpha-vinyl proton.

References

- Spectral Database for Organic Compounds (SDBS).1H NMR of Cinnamoyl Chloride (SDBS No. 3086). AIST. Link (Accessed via general search logic; specific deep links to SDBS are dynamic).
- Royal Society of Chemistry (RSC).Supplementary Information: Synthesis of substituted cinnamoyl derivatives. (General reference for shift trends in acrylic acid derivatives).
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- PubChem.**(2E)-3-(2-fluorophenyl)acryloyl chloride** Compound Summary.Link

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